

Unable to Identify IR-58 as a Specific Near-Infrared Fluorescent Probe

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Compound of Interest

Compound Name: IR-58

Cat. No.: B15581908

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Initial searches for a near-infrared (NIR) fluorescent probe specifically named "**IR-58**" have not yielded any definitive product or research compound with this designation. It is possible that "**IR-58**" may be an internal product code, a shorthand for a more complex chemical name, or a typographical error. Without a clear identification of this specific probe, a direct comparison with other NIR fluorescent probes cannot be accurately performed.

Near-infrared (NIR) fluorescent probes are essential tools in biomedical research and drug development, offering significant advantages for in vivo imaging due to their deep tissue penetration and low autofluorescence.[1][2] The NIR window, typically considered to be between 700 and 1700 nm, allows for highly sensitive detection in complex biological environments.[3]

A wide variety of NIR fluorescent probes are commercially available and extensively documented in scientific literature. These probes are often based on various chemical scaffolds, including cyanine, squaraine, and rhodamine dyes, each with distinct photophysical properties.[2][4]

To provide a valuable comparison for researchers, scientists, and drug development professionals, we propose a comprehensive guide comparing a selection of well-characterized and commonly utilized NIR fluorescent probes. This guide will adhere to the core requirements of data presentation, experimental protocols, and visualization as initially requested.

We can proceed by focusing on a comparative analysis of prominent NIR probes such as:

- Indocyanine Green (ICG): An FDA-approved dye widely used in clinical applications.^[1]
- IRDye® 800CW: A popular choice for preclinical in vivo imaging, often conjugated to antibodies.
- Cyanine 7 (Cy7): A versatile and frequently used NIR fluorophore.

A detailed comparison of these or other relevant NIR probes would include:

- Quantitative Performance Data: A tabulated summary of key parameters like excitation and emission maxima, molar extinction coefficient, quantum yield, and photostability.
- Experimental Protocols: Detailed methodologies for common applications such as cell labeling, in vivo imaging, and western blotting.
- Illustrative Diagrams: Graphviz diagrams to visualize experimental workflows or signaling pathways where these probes are employed.

We welcome feedback on this proposed direction to ensure the final guide meets the needs of the intended audience.

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